Personal protective equipment for handling 10-Hydroxymorphine

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Compound of Interest	
Compound Name:	*10-Hydroxymorphine*
CAS No.:	*131563-73-0*
Cat. No.:	*B1240346*

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Essential Safety and Handling Guide for 10-Hydroxymorphine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **10-Hydroxymorphine**. The following procedures are based on established safety protocols for potent opioids and should be implemented to minimize risk in the laboratory setting.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **10-Hydroxymorphine** is provided below. This information is essential for understanding its characteristics and potential hazards.

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Property	Value	Source
Molecular Formula	$C_{17}H_{19}NO_4$	[1][2][3]
Molecular Weight	301.34 g/mol	[1][2][3]
GHS Classification	Acute Toxicity 4 (Oral)	[1]
Hazard Statement	H302: Harmful if swallowed	[1]

Personal Protective Equipment (PPE)

The level of personal protective equipment required depends on the risk associated with the handling procedure. The following table outlines the recommended PPE for different risk levels.

Risk Level	Recommended PPE
Low Risk	- Nitrile gloves (consider double gloving) - Lab coat or long-sleeved garment - Safety glasses or goggles - N95 respirator
Moderate to High Risk	- Double nitrile gloves - Disposable coveralls or gown - Safety goggles - NIOSH-approved half-mask respirator with P100 filters

Low risk activities include handling of small quantities in solution. Moderate to high-risk activities involve handling powders or performing operations that could generate aerosols.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **10-Hydroxymorphine** is critical to ensure safety. The following workflow outlines the essential steps from preparation to disposal.

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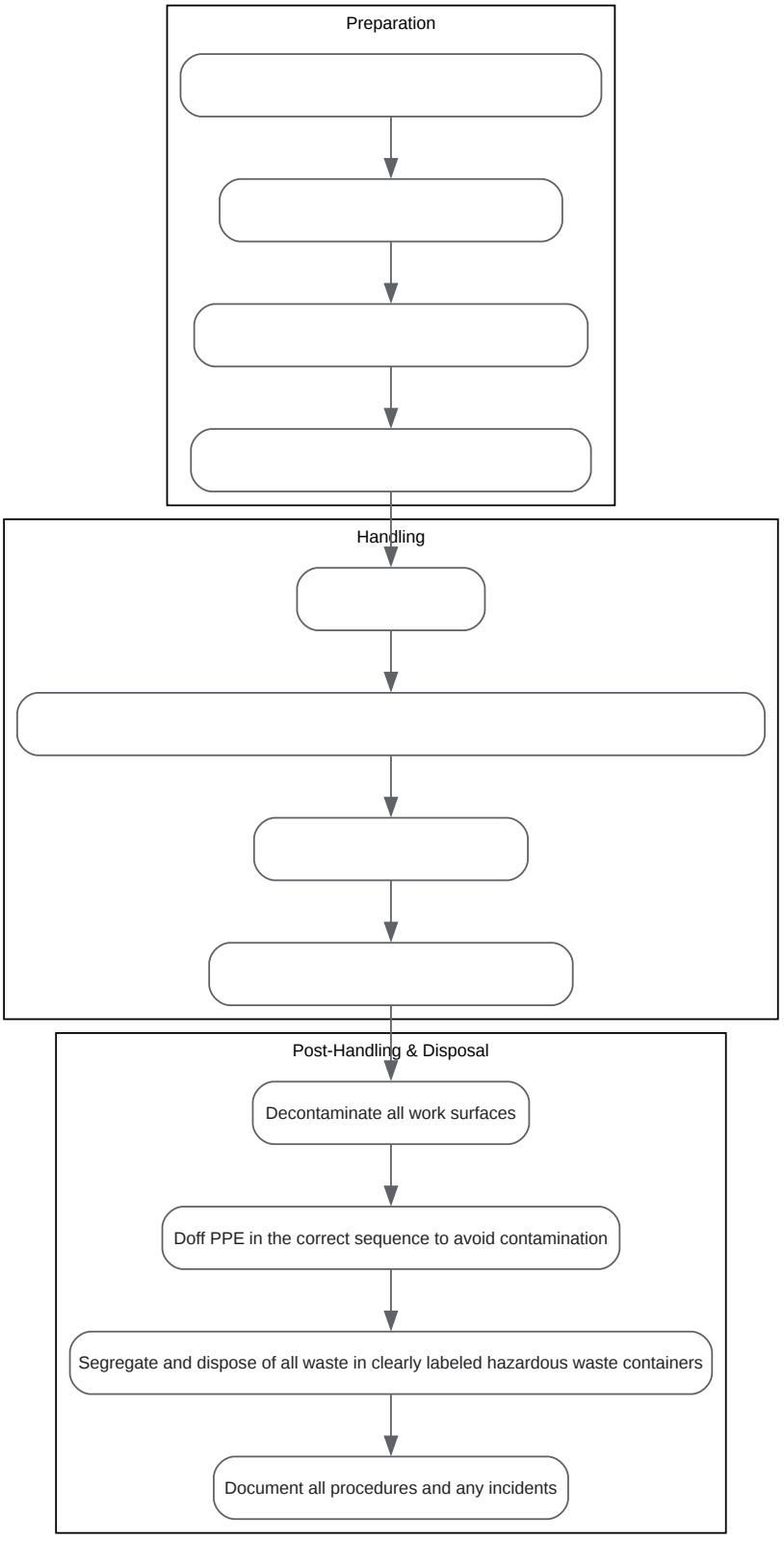

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Caption: Standard Operating Procedure Workflow for **10-Hydroxymorphine**.

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Experimental Protocols

Weighing and Reconstituting Powdered 10-Hydroxymorphine

- Preparation: Designate a specific area for handling the powder, preferably within a chemical fume hood or a powder containment hood. Ensure a calibrated analytical balance is available within the containment area. Have a spill kit and naloxone readily accessible.
- Personal Protective Equipment: Don moderate to high-risk PPE, including double nitrile gloves, a disposable gown, safety goggles, and a NIOSH-approved half-mask respirator with P100 filters.
- Procedure:
  - Place a weigh boat on the analytical balance and tare.
  - Carefully transfer the desired amount of **10-Hydroxymorphine** powder to the weigh boat using a chemical spatula. Avoid any actions that could create dust.
  - Once the desired weight is achieved, carefully transfer the powder to a suitable container for reconstitution.
  - Slowly add the desired solvent to the powder, ensuring minimal agitation to prevent aerosolization.
  - Cap the container securely.
- Decontamination and Disposal:
  - Wipe down the balance, spatula, and any other surfaces with an appropriate deactivating solution.
  - Dispose of all contaminated materials, including gloves, weigh boat, and wipes, in a designated hazardous waste container.

Disposal Plan

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All waste contaminated with **10-Hydroxymorphine** must be treated as hazardous waste.

- Solid Waste: This includes contaminated gloves, gowns, bench paper, and any other disposable materials. Place these items in a clearly labeled, sealed hazardous waste bag or container.[4]
- Liquid Waste: Collect all liquid waste containing **10-Hydroxymorphine** in a designated, sealed, and properly labeled hazardous waste container.
- Sharps: Any needles or other sharps that come into contact with **10-Hydroxymorphine** should be disposed of in a designated sharps container for hazardous materials.
- Disposal Method: All hazardous waste must be disposed of through a licensed hazardous waste disposal service in accordance with federal, state, and local regulations.[5][6] Incineration is often the preferred method for opioid-contaminated waste.[4]

Emergency Procedures: Accidental Exposure

In the event of an accidental exposure, immediate action is crucial. The following diagram outlines the appropriate response steps.

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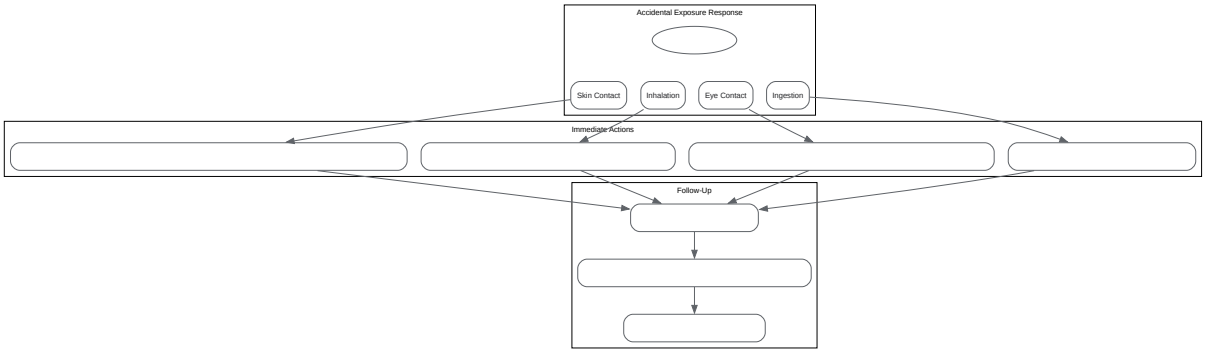

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Caption: Emergency Response Protocol for **10-Hydroxymorphine** Exposure.

Key Emergency Contacts:

- Institutional Environmental Health and Safety Office: [Insert Phone Number]
- Emergency Services: 911 (or local equivalent)

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